

Dihydropyrocurzerenone CAS number and molecular weight

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Compound of Interest

Compound Name: Dihydropyrocurzerenone

Cat. No.: B192218

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An In-depth Technical Guide to Dihydropyrocurzerenone

This technical guide provides a comprehensive overview of the current scientific understanding of **Dihydropyrocurzerenone**, a furanosesquiterpene of interest to researchers in natural product chemistry and drug development. This document collates available data on its chemical properties, natural sources, and the methodologies for its isolation and characterization.

Physicochemical Properties

Dihydropyrocurzerenone is a sesquiterpenoid compound. Its fundamental chemical and physical properties are summarized in the table below.

| Property | Value |
|--------------------------|--|
| CAS Number | 59462-26-9[1] |
| Molecular Formula | C ₁₅ H ₁₈ O[2] |
| Molecular Weight | 214.30 g/mol [1][2] |
| Appearance | Solid (Off-white to light yellow)[1] |
| SMILES | <chem>C[C@@H]1CCC2=C(C)C=C3OC=C(C)C3=C2C1</chem> [1] |
| Structure Classification | Terpenoids, Sesquiterpenes[1] |

Natural Occurrence

Dihydropyrocurzerenone has been identified as a natural constituent of the resin of *Commiphora sphaerocarpa*, a plant belonging to the Burseraceae family. This furanosesquiterpene is isolated alongside other known compounds such as curzerenone and furanodienone from this plant source[1][2].

Experimental Protocols

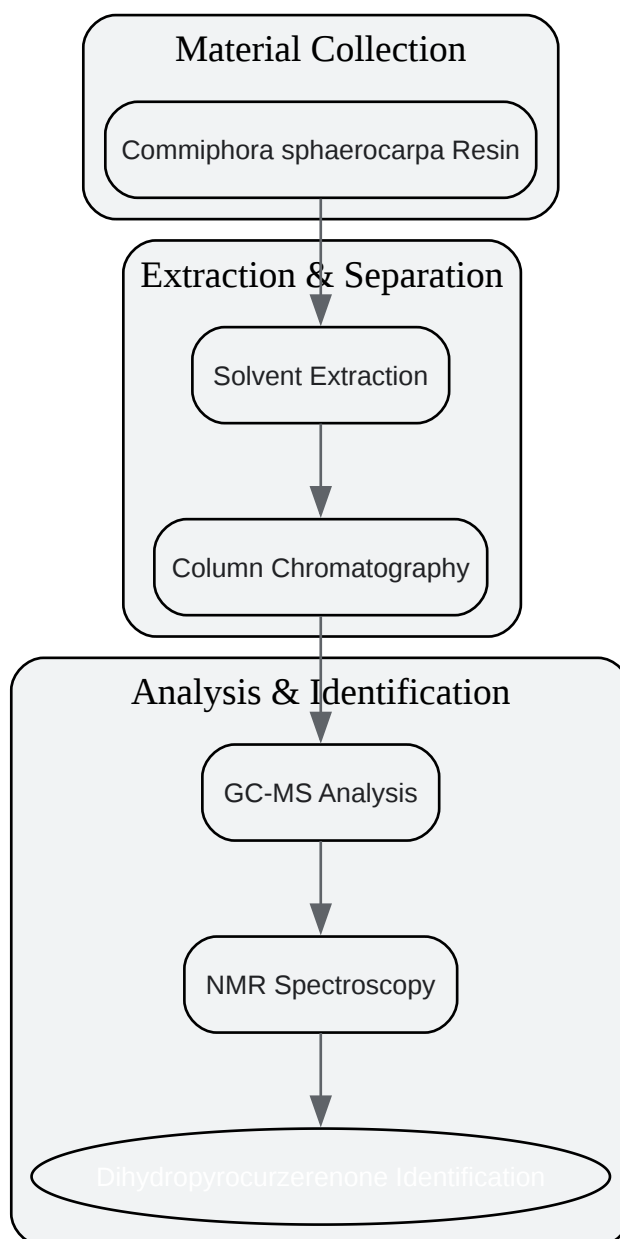
While a detailed, step-by-step protocol for the isolation of **Dihydropyrocurzerenone** is not extensively documented in publicly available literature, the general methodology can be inferred from studies on the chemical constituents of *Commiphora* species. The process typically involves extraction from the plant resin followed by chromatographic separation and spectroscopic identification.

General Isolation and Identification Workflow:

- **Plant Material Collection and Preparation:** The resin of *Commiphora sphaerocarpa* is collected and prepared for extraction.
- **Extraction:** A suitable solvent is used to extract the chemical constituents from the resin.
- **Chromatographic Separation:** The crude extract is subjected to various chromatographic techniques, such as column chromatography, to separate the individual compounds.

- **Spectroscopic Analysis:** The purified compounds are then identified and characterized using spectroscopic methods. The identification of **Dihydropyrocurzerenone** has been aided by Nuclear Magnetic Resonance (NMR) spectroscopy, Gas Chromatography (GC), and Gas Chromatography-Mass Spectrometry (GC-MS).

Below is a generalized workflow diagram for the isolation and identification of **Dihydropyrocurzerenone**.



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A generalized workflow for the isolation and identification of **Dihydropyrocurzerenone**.

Biological Activity and Signaling Pathways

Currently, there is a notable scarcity of published research specifically detailing the biological activities, mechanism of action, and associated signaling pathways of

Dihydropyrocurzerenone. While many dihydropyrimidine and dihydropyridine derivatives have been investigated for various pharmacological effects, including antimicrobial, anti-inflammatory, and cytotoxic activities, these findings cannot be directly extrapolated to **Dihydropyrocurzerenone** due to structural differences.

Future research is warranted to elucidate the potential therapeutic properties of **Dihydropyrocurzerenone** and to understand its interactions with biological systems at the molecular level. Investigating its effects on various cell lines and in animal models would be a crucial first step in determining its pharmacological profile.

Conclusion

Dihydropyrocurzerenone is a naturally occurring furanosesquiterpene with a defined chemical structure and known physicochemical properties. Its presence in *Commiphora sphaerocarpa* has been established, and general methods for its isolation and identification are understood. However, a significant knowledge gap exists regarding its biological functions and potential as a therapeutic agent. This technical guide highlights the need for further in-depth studies to explore the pharmacology of this compound, which may hold promise for future drug discovery and development efforts.

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References

- 1. Antimicrobial evaluation of some novel derivatives of 3,4-dihydropyrimidine-2(1H)-one - PMC [pmc.ncbi.nlm.nih.gov]

- 2. Antiinflammatory potency of dehydrocurdione, a zedoary-derived sesquiterpene - PubMed [pubmed.ncbi.nlm.nih.gov]
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